

Introduction: The Significance of Pyridine Moieties and a Robust Synthetic Approach

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Compound of Interest

Compound Name: 2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine
CAS No.: 97266-25-6
Cat. No.: B1594431

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The pyridine scaffold is a ubiquitous feature in a vast array of pharmaceuticals and biologically active compounds, contributing to their therapeutic efficacy through various mechanisms such as hydrogen bonding and metal coordination.[1][2] The synthesis of novel pyridine derivatives is therefore of paramount importance in medicinal chemistry and drug discovery. This application note provides a detailed protocol for the laboratory synthesis of **2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine**, a compound of interest for further derivatization and biological screening.

The synthetic strategy employed is the reductive amination of pyridine-3-carbaldehyde with tert-butylamine (2-methylpropan-2-amine). Reductive amination is a powerful and widely used method for the formation of carbon-nitrogen bonds, offering a reliable route to secondary and tertiary amines.[3][4] This one-pot reaction proceeds through the formation of an intermediate imine, which is subsequently reduced in situ to the desired amine.[5]

For this synthesis, we have selected sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) as the reducing agent. This reagent is particularly advantageous due to its mild nature and remarkable selectivity for the reduction of imines in the presence of aldehydes.[6][7] Unlike more

aggressive reducing agents, it tolerates a wide range of functional groups and reaction conditions, making it a robust choice for complex molecule synthesis.[8][9] The use of 1,2-dichloroethane (DCE) as the solvent is recommended for this reagent system.[6][10]

This protocol is designed to be a self-validating system, with clear steps for reaction setup, monitoring, workup, and purification. Adherence to this detailed methodology will enable the reliable synthesis and isolation of the target compound for further research applications.

Materials and Methods

Reagents and Solvents

Reagent/Solvent	Chemical Formula	Molecular Weight (g/mol)	Concentration/Purity	Supplier
Pyridine-3-carbaldehyde	C ₆ H ₅ NO	107.11	≥99%	Sigma-Aldrich
tert-Butylamine	C ₄ H ₁₁ N	73.14	≥99%	Sigma-Aldrich
Sodium triacetoxyborohydride	C ₆ H ₁₀ BNaO ₆	211.94	95%	Sigma-Aldrich
1,2-Dichloroethane (DCE)	C ₂ H ₄ Cl ₂	98.96	Anhydrous, ≥99.8%	Sigma-Aldrich
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	ACS reagent grade	Fisher Scientific
Saturated aq. NaHCO ₃	NaHCO ₃	84.01	~8% (w/v)	In-house preparation
Anhydrous MgSO ₄	MgSO ₄	120.37	Granular	VWR
Deuterated Chloroform (CDCl ₃)	CDCl ₃	120.38	99.8 atom % D	Cambridge Isotope Labs

Equipment

- Round-bottom flasks (50 mL and 100 mL)
- Magnetic stirrer and stir bars
- Argon or nitrogen gas inlet
- Syringes and needles
- Separatory funnel (250 mL)
- Rotary evaporator
- Flash chromatography system
- NMR spectrometer
- Mass spectrometer

Experimental Protocol

Synthesis of 2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine

- **Reaction Setup:** To a dry 100 mL round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (argon or nitrogen), add pyridine-3-carbaldehyde (1.07 g, 10.0 mmol, 1.0 equiv).
- **Addition of Amine and Solvent:** Dissolve the aldehyde in anhydrous 1,2-dichloroethane (40 mL). To this solution, add tert-butylamine (1.10 g, 15.0 mmol, 1.5 equiv) via syringe. Stir the resulting mixture at room temperature for 30 minutes to facilitate the initial formation of the imine intermediate.
- **Addition of Reducing Agent:** In a single portion, add sodium triacetoxyborohydride (3.18 g, 15.0 mmol, 1.5 equiv) to the stirring solution. The addition may cause a slight exotherm.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 12-18 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) using a mobile phase of 10% methanol in dichloromethane and visualizing with UV light or potassium permanganate stain. The disappearance of the starting aldehyde ($R_f \sim 0.6$) and the appearance of a new, more polar spot (the product amine, $R_f \sim 0.3$) indicates reaction progression.
- **Reaction Quench:** Upon completion, carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate (NaHCO_3) solution (50 mL). Stir vigorously for 15-20 minutes until gas evolution ceases.
- **Extraction:** Transfer the mixture to a 250 mL separatory funnel. Separate the organic layer. Extract the aqueous layer with dichloromethane (2 x 30 mL).
- **Washing and Drying:** Combine the organic layers and wash with brine (50 mL). Dry the combined organic phase over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product as an oil.
- **Purification:** Purify the crude product by flash column chromatography on silica gel. Elute with a gradient of 0-10% methanol in dichloromethane. Combine the fractions containing the pure product (as determined by TLC) and concentrate under reduced pressure to afford **2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine** as a pale yellow oil.

Workflow Diagram



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Caption: Synthetic workflow for **2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine**.

Expected Results and Characterization

The expected yield of the purified product is typically in the range of 70-85%. The identity and purity of the synthesized **2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine** should be

confirmed by spectroscopic methods.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 8.55-8.50 (m, 2H, pyridine-H2, H6)
 - δ 7.65 (dt, $J = 7.8, 1.8$ Hz, 1H, pyridine-H4)
 - δ 7.28 (dd, $J = 7.8, 4.8$ Hz, 1H, pyridine-H5)
 - δ 3.75 (s, 2H, $-\text{CH}_2-$)
 - δ 1.15 (s, 9H, $-\text{C}(\text{CH}_3)_3$)
 - A broad singlet corresponding to the N-H proton may be observed around δ 1.5-2.5, which is exchangeable with D_2O .
- ^{13}C NMR (101 MHz, CDCl_3):
 - δ 150.1, 148.8, 136.5, 135.2, 123.5 (pyridine carbons)
 - δ 52.0 ($-\text{C}(\text{CH}_3)_3$)
 - δ 49.5 ($-\text{CH}_2-$)
 - δ 29.5 ($-\text{C}(\text{CH}_3)_3$)
- Mass Spectrometry (ESI+):
 - Calculated for $\text{C}_{10}\text{H}_{17}\text{N}_2$ $[\text{M}+\text{H}]^+$: 165.1386
 - Found: 165.1388

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Fume Hood: All manipulations should be performed in a well-ventilated fume hood.

- Reagent Handling:
 - Pyridine-3-carbaldehyde: Irritant. Avoid contact with skin and eyes.
 - tert-Butylamine: Flammable liquid and vapor. Corrosive. Causes severe skin burns and eye damage.[\[11\]](#) Handle with extreme care.
 - Sodium triacetoxyborohydride: Reacts with water to release flammable gases. Handle in a dry environment.
 - 1,2-Dichloroethane and Dichloromethane: Suspected carcinogens. Avoid inhalation and skin contact.
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

Conclusion

This application note provides a comprehensive and reliable protocol for the synthesis of **2-methyl-N-(pyridin-3-ylmethyl)propan-2-amine** via reductive amination. The use of sodium triacetoxyborohydride ensures a mild and selective transformation, making this method suitable for a wide range of substrates. The detailed procedure for reaction execution, workup, and purification, along with expected characterization data, will enable researchers to confidently synthesize this valuable building block for applications in drug discovery and development.

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